

# AM-8123 Versus Endogenous Apelin Peptides: A Comparative Guide to In Vitro Potency

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## Compound of Interest

Compound Name: AM-8123

Cat. No.: B15570654

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This guide provides a detailed comparison of the in vitro potency of **AM-8123**, a novel small-molecule agonist of the apelin receptor (APJ), against the endogenous apelin peptide, [Pyr1]apelin-13. The data presented herein is crucial for researchers investigating the therapeutic potential of APJ agonists in cardiovascular and other diseases.

## Quantitative Comparison of In Vitro Potency

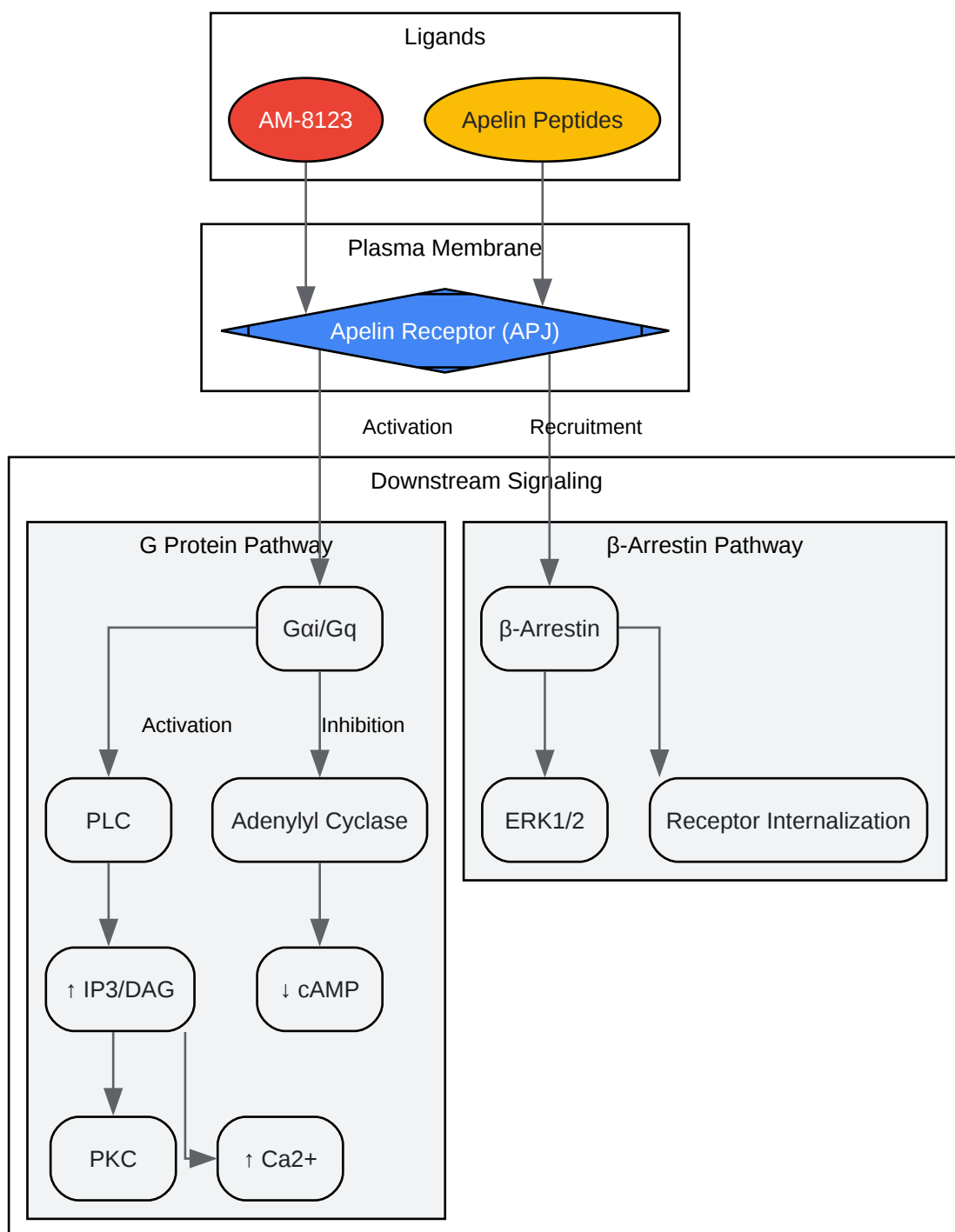
The in vitro activity of **AM-8123** has been directly compared to [Pyr1]apelin-13 across a range of functional assays that interrogate key aspects of apelin receptor activation. The following table summarizes the half-maximal effective concentrations (EC50) for G protein activation and  $\beta$ -arrestin recruitment, providing a clear view of their relative potencies.

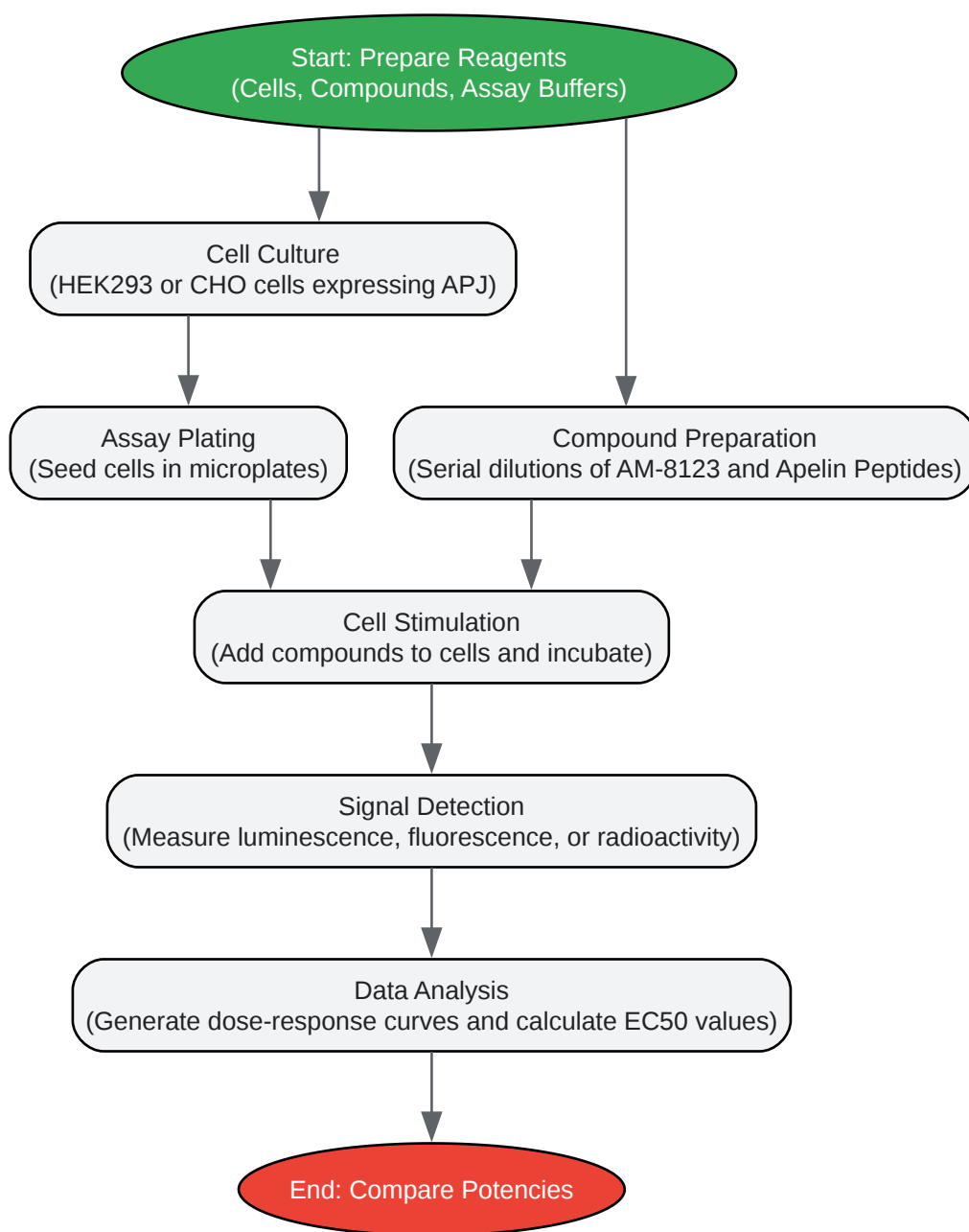
Assay	Compound	logEC50 (M)	EC50 (nM)	Relative Potency
cAMP Inhibition	AM-8123	-9.44 ± 0.04	0.36	Slightly less potent
[Pyr1]apelin-13	-9.93 ± 0.03	0.12		
GTPyS Binding (Gα Protein Activation)	AM-8123	-8.95 ± 0.05	1.12	More potent
[Pyr1]apelin-13	-8.10 ± 0.05	7.94		
β-Arrestin Recruitment	AM-8123	-9.45 ± 0.08	0.35	More potent
[Pyr1]apelin-13	-8.96 ± 0.03	1.10		
Receptor Internalization	AM-8123	-9.4 ± 0.03	0.40	More potent
[Pyr1]apelin-13	-7.80 ± 0.04	15.85		
ERK Phosphorylation	AM-8123	-9.30 ± 0.09	0.50	More potent
[Pyr1]apelin-13	-8.06 ± 0.15	8.71		
AKT Phosphorylation	AM-8123	-8.98 ± 0.07	1.05	More potent
[Pyr1]apelin-13	-7.67 ± 0.15	21.38		

Data compiled from Ason, B., et al. (2020). Cardiovascular response to small-molecule APJ activation. JCI Insight.[1]

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways activated by the apelin receptor and a typical experimental workflow for assessing the in vitro potency of apelin receptor agonists.





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## References

- 1. JCI Insight - Cardiovascular response to small-molecule APJ activation [insight.jci.org]
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